

# Navigating the Safety Landscape of Galectin-3 Inhibitors: A Comparative Analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (2S)-Selvigaltin

Cat. No.: B15613885

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the safety profile of emerging therapeutics is paramount. This guide provides a comparative analysis of the safety profiles of leading galectin-3 inhibitors in clinical development, supported by available experimental data. Galectin-3 has emerged as a key therapeutic target in a range of diseases, including fibrosis, cancer, and inflammatory conditions. As such, a clear understanding of the safety and tolerability of its inhibitors is crucial for advancing these novel treatments.

This analysis focuses on three prominent galectin-3 inhibitors: belapectin (GR-MD-02), GB0139 (TD139), and GB1211. The safety data is primarily drawn from clinical trials in various patient populations, including those with non-alcoholic steatohepatitis (NASH) cirrhosis, idiopathic pulmonary fibrosis (IPF), COVID-19, and cancer, as well as studies in healthy volunteers.

## Comparative Safety Profile of Galectin-3 Inhibitors

The following table summarizes the key safety findings for belapectin, GB0139, and GB1211 from clinical trials.

Inhibitor	Development Phase	Route of Administration	Patient Population	Key Safety and Tolerability Findings	Most Common Adverse Events
Belapectin (GR-MD-02)	Phase 2b/3	Intravenous	NASH Cirrhosis	Generally well-tolerated with a safety profile comparable to placebo. No drug-related serious adverse events (SAEs) reported in the NAVIGATE trial. <sup>[1]</sup> Rates of discontinuation, adverse events (AEs), and serious adverse events (SAEs) were comparable to placebo. <sup>[1]</sup>	Not specified in detail, but overall incidence comparable to placebo.
GB0139 (TD139)	Phase 2b	Inhaled	Idiopathic Pulmonary Fibrosis (IPF), COVID-19	Favorable safety and tolerability profile. <sup>[2]</sup> In IPF patients, inhaled	Mild dysgeusia (distortion of sense of taste) and cough (low

TD139 was well tolerated with no significant treatment-related side-effects.[3] In COVID-19 patients, there were no observed treatment-related adverse events.[2]

incidence) in healthy volunteers and IPF patients.[4]

GB1211	Phase 1/2a	Oral	Healthy Volunteers, Non-Small Cell Lung Cancer (NSCLC)	Well-tolerated in healthy participants with no safety concerns identified in a Phase 1 study.[5][6][7] Currently being evaluated in combination with atezolizumab in NSCLC patients.[8]	Not specified; no safety concerns were identified in the Phase 1 study.[5][6][7]
--------	------------	------	--	---	--

## Experimental Methodologies for Safety Assessment

The safety evaluation of these galectin-3 inhibitors has followed standard drug development pathways, incorporating both preclinical toxicology studies and phased clinical trials.

## Preclinical Safety Evaluation

Prior to human trials, comprehensive preclinical safety and toxicology studies are conducted in accordance with regulatory guidelines, such as those from the U.S. Food and Drug Administration (FDA). These studies aim to identify potential target organs for toxicity, determine a safe starting dose for clinical trials, and establish safety parameters for clinical monitoring.

A typical preclinical program for a small molecule inhibitor like those discussed would include:

- **Pharmacology Studies:** To understand the drug's mechanism of action and potential off-target effects.
- **Toxicology Studies:**
  - Single-dose and repeated-dose toxicity studies in at least two mammalian species (one rodent, one non-rodent) to assess the overall toxicological profile.<sup>[4]</sup> For GB1211, the no-observed-adverse-effect level (NOAEL) was determined in mouse and dog toxicology studies.<sup>[5]</sup>
  - Safety pharmacology studies to investigate effects on major physiological systems (cardiovascular, respiratory, and central nervous systems).
  - Genotoxicity studies to assess the potential for the drug to cause genetic mutations.
  - Reproductive and developmental toxicology studies as the clinical program progresses.
- **Pharmacokinetic (PK) and ADME (Absorption, Distribution, Metabolism, and Excretion) Studies:** To understand how the drug is processed by the body.

## Clinical Trial Design and Safety Monitoring

The safety of galectin-3 inhibitors in humans is evaluated through a series of clinical trials, typically with the following designs:

- **Phase 1:** These are first-in-human studies, often conducted in healthy volunteers, to assess safety, tolerability, pharmacokinetics, and to determine a safe dosage range. The GB1211

Phase 1 study was a randomized, double-blind, placebo-controlled, single and multiple ascending-dose study.[5][6][7]

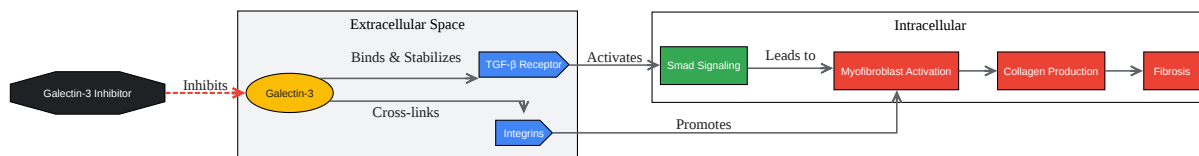
- Phase 2: These studies are conducted in patients with the target disease to evaluate the drug's efficacy and to further assess its safety. The trials for belapectin in NASH cirrhosis and GB0139 in IPF and COVID-19 were randomized, double-blind, and placebo-controlled.[8][9][10]
- Phase 3: These are large-scale, multicenter trials to confirm efficacy, monitor side effects, and compare the drug to standard treatments. The NAVIGATE study for belapectin is a seamless adaptive Phase 2b/3 trial.[9]

In these clinical trials, safety is rigorously monitored through:

- Recording of all adverse events (AEs) and serious adverse events (SAEs).
- Regular monitoring of vital signs.
- Laboratory safety tests (hematology, clinical chemistry, urinalysis).
- Electrocardiograms (ECGs) to monitor cardiac function.
- Physical examinations.

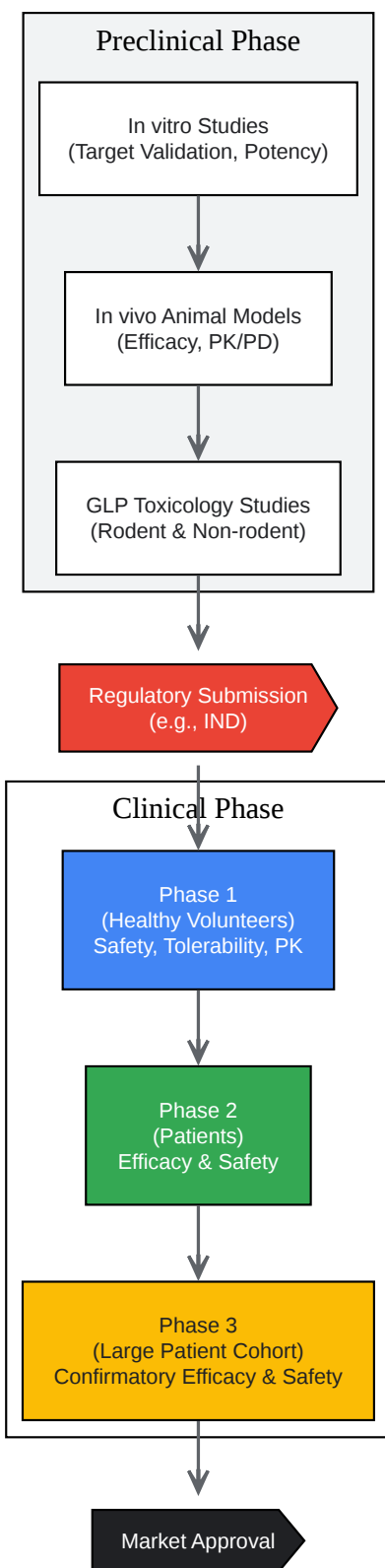
## Visualizing the Path to Safety Assessment

The following diagrams illustrate key aspects of the evaluation process for galectin-3 inhibitors.



[Click to download full resolution via product page](#)

Caption: Galectin-3 Signaling Pathway in Fibrosis and Point of Intervention.



[Click to download full resolution via product page](#)

Caption: Clinical Trial Workflow for Galectin-3 Inhibitor Development.

## Conclusion

The publicly available data on belapectin, GB0139, and GB1211 suggest that these galectin-3 inhibitors generally possess favorable safety and tolerability profiles in the clinical settings investigated so far. Belapectin has demonstrated a safety profile comparable to placebo in a large trial of patients with NASH cirrhosis. The inhaled administration of GB0139 appears to be well-tolerated with only mild, transient adverse effects. The oral inhibitor, GB1211, has shown a clean safety profile in early-phase clinical studies.

As these molecules advance through later-stage clinical development, a more comprehensive understanding of their long-term safety and potential for rare adverse events will emerge. For researchers and drug developers, the current data are encouraging and support the continued investigation of galectin-3 inhibition as a promising therapeutic strategy for a variety of diseases. Close monitoring and continued rigorous safety evaluation will be critical to the successful clinical translation of this class of inhibitors.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. Galectin Therapeutics Inc. Reports Positive NAVIGATE Trial Results for Belapectin in MASH Cirrhosis Treatment | Nasdaq \[nasdaq.com\]](#)
- [2. ir.galecto.com \[ir.galecto.com\]](#)
- [3. publications.ersnet.org \[publications.ersnet.org\]](#)
- [4. seed.nih.gov \[seed.nih.gov\]](#)
- [5. Safety and pharmacokinetics of GB1211, an oral galectin-3 inhibitor: a single- and multiple-dose first-in-human study in healthy participants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. portal.research.lu.se \[portal.research.lu.se\]](#)

- [7. Safety and pharmacokinetics of GB1211, an oral galectin-3 inhibitor: a single- and multiple-dose first-in-human study in healthy participants - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [8. ClinicalTrials.gov](#) [[clinicaltrials.gov](https://clinicaltrials.gov)]
- [9. hra.nhs.uk](#) [[hra.nhs.uk](https://hra.nhs.uk)]
- [10. medrxiv.org](#) [[medrxiv.org](https://medrxiv.org)]
- To cite this document: BenchChem. [Navigating the Safety Landscape of Galectin-3 Inhibitors: A Comparative Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15613885/docs#navigating-the-safety-landscape-of-galectin-3-inhibitors-a-comparative-analysis>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check